

# CAS number 934-87-2 physicochemical data

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## Compound of Interest

Compound Name: *S-Phenyl thioacetate*

Cat. No.: B1202374

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An In-depth Technical Guide to the Physicochemical Properties of Ethanethioic acid, S-phenyl ester (CAS 934-87-2)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available physicochemical data for Ethanethioic acid, S-phenyl ester (CAS 934-87-2). The information is presented in a structured format to facilitate easy access and comparison for research and development purposes.

## Chemical Identity

Identifier	Value
CAS Number	934-87-2
IUPAC Name	S-phenyl ethanethioate <sup>[1]</sup>
Synonyms	Phenyl thioacetate, S-Phenyl thioacetate, Thiophenyl acetate, Thioacetic acid S-phenyl ester <sup>[1][2]</sup>
Molecular Formula	C <sub>8</sub> H <sub>8</sub> OS <sup>[1][3]</sup>
Molecular Weight	152.21 g/mol <sup>[2][3]</sup>
InChI Key	WBISVCLTLBMTDS-UHFFFAOYSA-N <sup>[1][2]</sup>
Canonical SMILES	CC(=O)SC1=CC=CC=C1 <sup>[1]</sup>

## Physicochemical Data

The following table summarizes the key physicochemical properties of Ethanethioic acid, S-phenyl ester.

Property	Value	Source
Physical State	Colorless to pale yellow liquid <a href="#">[1]</a>	Cymit Química S.L. <a href="#">[1]</a>
Odor	Distinctive odor <a href="#">[1]</a>	Cymit Química S.L. <a href="#">[1]</a>
Boiling Point	99 - 100 °C at 6 mmHg <a href="#">[4]</a> <a href="#">[5]</a>	Fisher Scientific, ChemicalBook <a href="#">[4]</a> <a href="#">[5]</a>
Density	1.124 g/mL at 25 °C <a href="#">[5]</a> <a href="#">[6]</a>	ChemicalBook, Smolecule <a href="#">[5]</a> <a href="#">[6]</a>
Refractive Index (n <sub>20/D</sub> )	1.57	ChemicalBook <a href="#">[5]</a>
Solubility	Soluble in organic solvents; limited solubility in water <a href="#">[1]</a>	Cymit Química S.L. <a href="#">[1]</a>
Flash Point	79 °C (174.2 °F) - closed cup <a href="#">[7]</a>	Sigma-Aldrich <a href="#">[7]</a>

## Experimental Protocols

While specific, detailed experimental protocols for the determination of all physicochemical properties for Ethanethioic acid, S-phenyl ester are not readily available in the public domain, standard methodologies for these measurements are well-established. Below are generalized protocols that are typically employed.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For compounds like Ethanethioic acid, S-phenyl ester, which may decompose at atmospheric pressure, vacuum distillation is often employed.

General Protocol (Siwoloboff's Method):

- A small amount of the sample is placed in a fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the fusion tube.
- The fusion tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling liquid (e.g., silicone oil).
- The temperature is raised until a rapid and continuous stream of bubbles emerges from the inverted capillary.
- The heat source is removed, and the liquid is allowed to cool.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.
- For vacuum distillation, the apparatus is connected to a vacuum source, and the pressure is recorded along with the boiling temperature.

## Measurement of Density

Density is the mass of a substance per unit volume. For a liquid, it is typically determined using a pycnometer or a digital density meter.

General Protocol (Using a Pycnometer):

- A clean, dry pycnometer of a known volume is weighed empty.
- The pycnometer is filled with the sample liquid, ensuring no air bubbles are present.
- The filled pycnometer is placed in a thermostat-controlled water bath to bring the sample to a specific temperature (e.g., 25 °C).
- The pycnometer is removed from the bath, wiped dry, and weighed.
- The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

## Measurement of Refractive Index

The refractive index of a liquid is a measure of how much the path of light is bent, or refracted, when entering the liquid. It is a characteristic property and is measured using a refractometer.

General Protocol (Using an Abbe Refractometer):

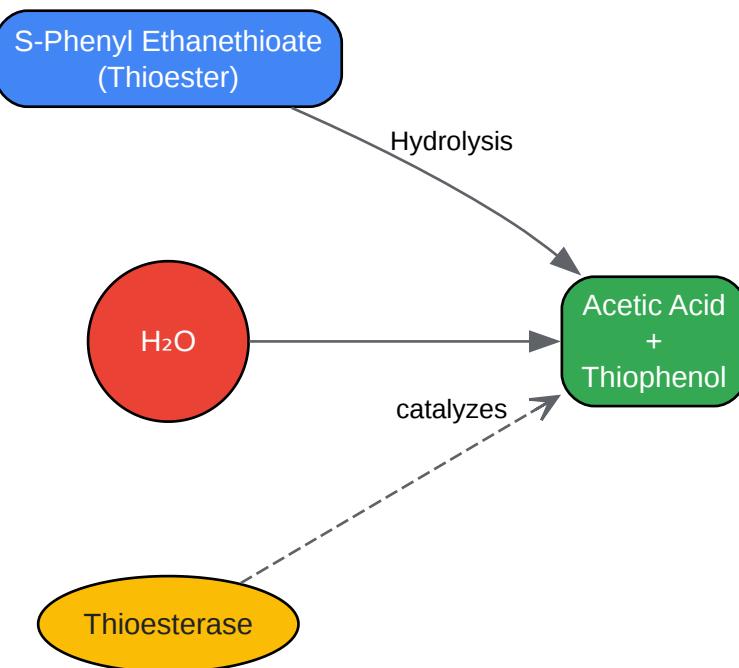
- The refractometer is calibrated using a standard liquid with a known refractive index.
- A few drops of the sample are placed on the prism of the refractometer.
- The prism is closed, and the light source is adjusted.
- The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- The refractive index is read from the instrument's scale. The temperature at which the measurement is made is also recorded.

## Biological Significance and Metabolic Pathway

Direct signaling pathways involving Ethanethioic acid, S-phenyl ester have not been extensively documented. However, as a thioester, it belongs to a class of compounds that are crucial intermediates in various metabolic processes. Thioesters, such as acetyl-CoA, are central to cellular metabolism, including the citric acid cycle and fatty acid metabolism.[\[2\]](#)[\[8\]](#)

The hydrolysis of thioesters is a fundamental biochemical reaction, often catalyzed by enzymes called thioesterases.[\[3\]](#) This reaction releases a carboxylic acid and a thiol.

The following diagram illustrates the general enzymatic hydrolysis of a thioester, a key reaction in the metabolism of this class of compounds.



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Caption: Enzymatic hydrolysis of S-Phenyl Ethanethioate.

This guide provides a foundational understanding of the physicochemical properties of Ethanethioic acid, S-phenyl ester. For specific applications, it is recommended that these properties be determined experimentally under the conditions relevant to the intended use.

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## References

- 1. Page loading... [wap.guidechem.com]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. fiveable.me [fiveable.me]
- 4. pubs.acs.org [pubs.acs.org]
- 5. fiveable.me [fiveable.me]

- 6. [etheses.whiterose.ac.uk](http://etheses.whiterose.ac.uk) [etheses.whiterose.ac.uk]
- 7. S-Phenyl thioacetate 98 934-87-2 [sigmaaldrich.com]
- 8. CHEM 245 - Thioesters [guweb2.gonzaga.edu]
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